

Personal protective equipment for handling Antitumor agent-139

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Compound of Interest

Compound Name: Antitumor agent-139

Cat. No.: B12364677

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Essential Safety and Handling Guide for Antitumor Agent-139

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Antitumor Agent-139**, a potent cytotoxic compound. Adherence to these guidelines is essential to minimize exposure risk and ensure a safe laboratory environment for all researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary control measure to prevent exposure to **Antitumor Agent-139**. All personnel handling this agent must be trained in the proper donning and doffing of PPE. The required PPE varies based on the specific handling procedure.

Table 1: Required Personal Protective Equipment for Handling **Antitumor Agent-139**

Activity	Gloves	Gown	Respiratory Protection	Eye/Face Protection
Receiving/Storage	Single pair, chemotherapy-tested	Not required unless leakage is suspected	Not required unless leakage is suspected	Not required unless leakage is suspected
Preparation/Compounding	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	NIOSH-certified respirator (e.g., N95) within a ventilated enclosure	Goggles or face shield
Administration	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	Surgical mask (face shield recommended)	Goggles or face shield
Waste Disposal	Double pair, chemotherapy-tested	Disposable, impermeable,		

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